

# physical and chemical properties of trans-1,2-dichloroethylene

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## Compound of Interest

Compound Name: *trans-1,2-Dichloroethylene*

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## An In-depth Technical Guide to the Physical and Chemical Properties of **trans-1,2-Dichloroethylene**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Trans-1,2-dichloroethylene**, a chlorinated hydrocarbon with the chemical formula  $C_2H_2Cl_2$ , is a volatile, colorless liquid with a sweet, chloroform-like odor. It is one of two geometric isomers of 1,2-dichloroethylene, the other being the cis isomer. The trans configuration, where the chlorine atoms are on opposite sides of the carbon-carbon double bond, imparts distinct physical and chemical properties that are crucial for its various industrial and laboratory applications. This guide provides a comprehensive overview of the physical and chemical properties of **trans-1,2-dichloroethylene**, presents quantitative data in structured tables, and outlines relevant experimental and logical workflows through diagrams.

## Physical Properties

**Trans-1,2-dichloroethylene** is a liquid at room temperature.<sup>[1]</sup> It is characterized by its relatively low boiling point and moderate solubility in water.<sup>[2]</sup> It is, however, highly soluble in most organic solvents, including alcohols, ethers, and hydrocarbons. The physical properties of **trans-1,2-dichloroethylene** are summarized in the table below.

Table 1: Physical Properties of **trans-1,2-Dichloroethylene**

Property	Value	References
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Cl <sub>2</sub>	[1]
Molecular Weight	96.94 g/mol	[1][3]
Appearance	Colorless liquid	[4]
Odor	Sweet, chloroform-like, slightly acrid	[1]
Melting Point	-57 °C to -49.44 °C	[1][2][5]
Boiling Point	47 °C to 60 °C	[1][2][6]
Density	1.257 g/mL to 1.26 g/cm <sup>3</sup> at 20-25 °C	[2][3][5]
Solubility in Water	Moderately soluble; 3,500 - 6,000 mg/L	[1][2]
Vapor Pressure	200 - 331 mmHg at 20-25 °C	[1][2][7]
Vapor Density	3.34 - 3.4 (air = 1)	[1][2][7]
Flash Point	2 °C to 6 °C (closed cup)	[1][4][6]
Refractive Index	n <sub>20/D</sub> 1.446 - 1.447	[3]

## Chemical Properties and Reactivity

The presence of a carbon-carbon double bond and chlorine atoms makes **trans-1,2-dichloroethylene** a reactive compound. It is incompatible with strong oxidizing agents and bases. Contact with solid alkalis or their concentrated solutions can lead to the formation of chloroacetylene, which is pyrophoric.[7] The compound can also react violently with nitrogen tetroxide. It is important to avoid contact with copper and its alloys as it can be corrosive to metals unless an inhibitor is added.[7]

**Trans-1,2-dichloroethylene** participates in addition reactions such as hydrogenation and halogenation. It is also used in cycloaddition reactions and Kumada coupling reactions.[5] Industrially, it is a byproduct of vinyl chloride production and does not polymerize, unlike its 1,1-dichloroethylene isomer.[5]

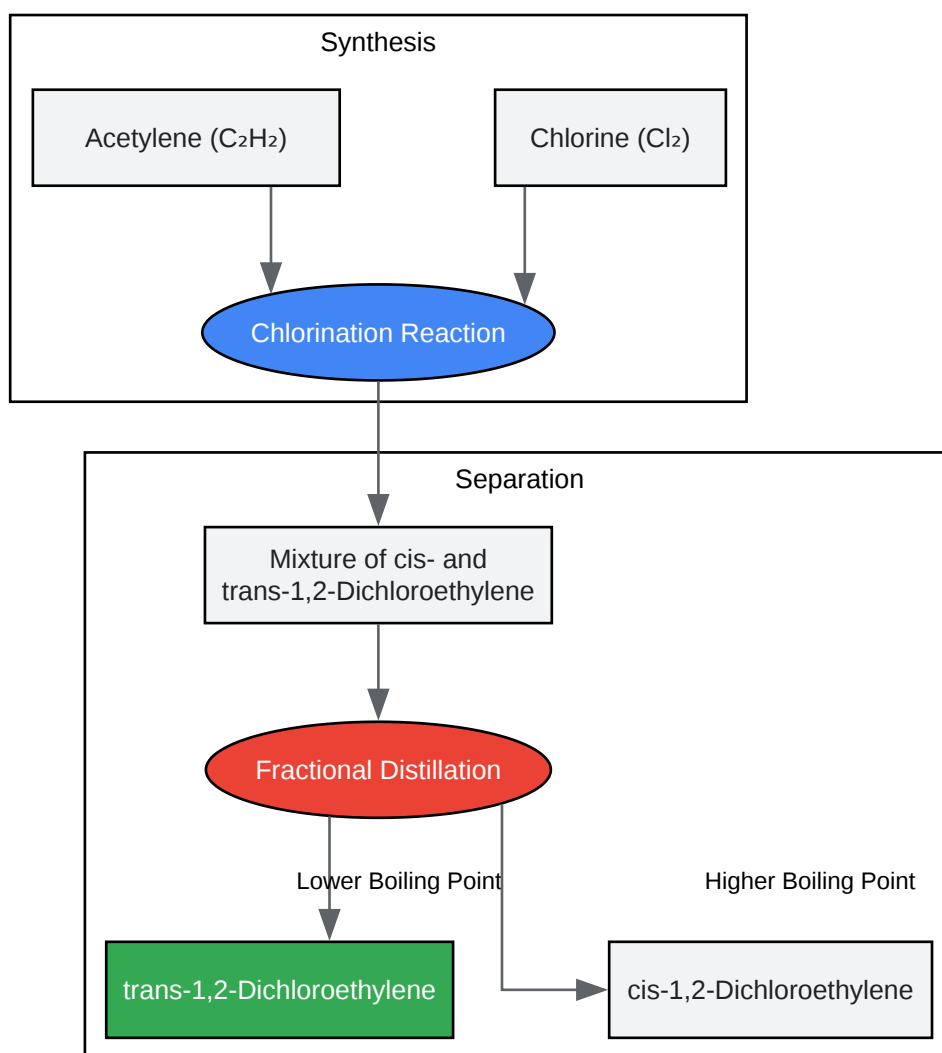
Table 2: Chemical Properties and Reactivity of **trans-1,2-Dichloroethylene**

Property	Description	References
Stability	Stable, but may decompose on exposure to air, moisture, or light.	
Incompatibilities	Oxidizing agents, bases, copper and its alloys. Reacts violently with $\text{N}_2\text{O}_4$ , KOH, Na, NaOH.	[7]
Reactivity	Participates in addition reactions (hydrogenation, halogenation), cycloaddition reactions, and Kumada coupling.	[5]
Hazardous Decomposition Products	When heated to decomposition, it emits toxic fumes of hydrogen chloride, phosgene, and carbon monoxide.	[4][7]
Polymerization	Does not polymerize.	[5]

## Experimental Protocols & Workflows

### Synthesis of trans-1,2-Dichloroethylene

A common industrial method for the synthesis of 1,2-dichloroethylene is the chlorination of acetylene. This process typically yields a mixture of cis- and trans-isomers. The separation of the trans-isomer is then achieved through fractional distillation, taking advantage of the difference in their boiling points.[8][9]

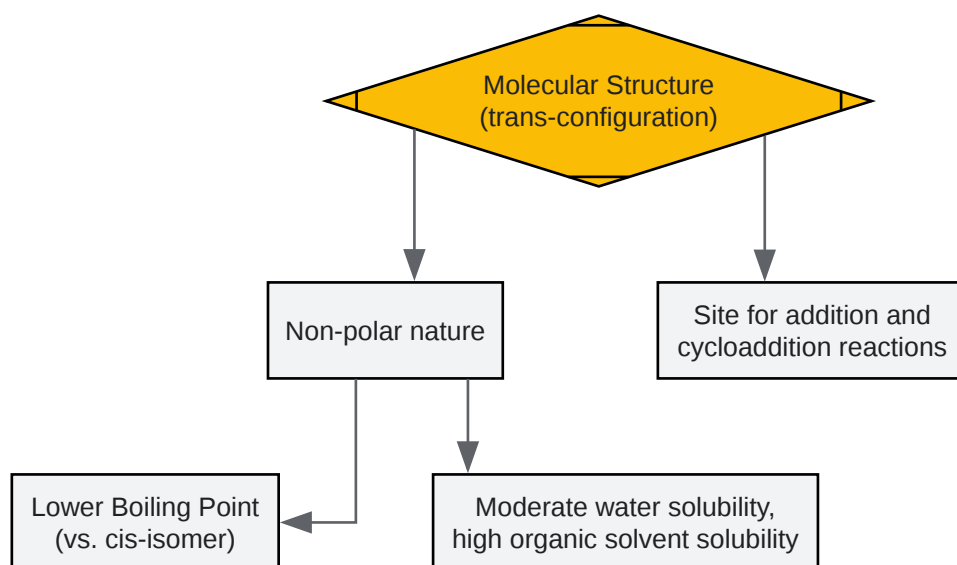


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Caption: Synthesis and purification of **trans-1,2-dichloroethylene**.

## Logical Relationship of Properties

The molecular structure of **trans-1,2-dichloroethylene** directly influences its physical and chemical properties. The trans-configuration of the chlorine atoms leads to a non-polar molecule, which in turn affects its boiling point, solubility, and reactivity compared to its cis-isomer.



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Caption: Influence of molecular structure on key properties.

## Health and Safety Considerations

**Trans-1,2-dichloroethylene** is a flammable liquid and its vapors can form explosive mixtures with air.[7] It is harmful if inhaled or swallowed and can cause irritation to the skin, eyes, and respiratory tract.[7][10] Symptoms of exposure can include dizziness, headache, and nausea.[7] Appropriate personal protective equipment, including gloves, safety goggles, and respiratory protection, should be used when handling this chemical.[11][12] It should be stored in a cool, dry, well-ventilated area away from sources of ignition.[12]

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